

Desfluoroenrofloxacin (Impurity C) Reference Standard: Characterization & Certification Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Desfluoroenrofloxacin

CAS No.: 138892-82-7

Cat. No.: B1443781

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Executive Summary

Desfluoroenrofloxacin (1-cyclopropyl-7-(4-ethylpiperazin-1-yl)-4-oxoquinoline-3-carboxylic acid) is a critical impurity and degradation product of the veterinary antibiotic Enrofloxacin. Designated as Impurity C in the European Pharmacopoeia (EP), its accurate quantification is mandatory for pharmaceutical quality control and food safety residue analysis.

This guide provides a technical comparison of reference standard grades and details the characterization protocols required to certify this compound under ISO 17034 guidelines. It is designed for analytical scientists requiring high-fidelity data for method validation.

Part 1: The Chemical Context

Desfluoroenrofloxacin represents the "de-fluorinated" analog of Enrofloxacin. The absence of the fluorine atom at position 6 alters the molecule's electron density, significantly impacting its chromatographic retention, UV absorption maxima, and ionization efficiency compared to the parent drug.

- Molecular Formula:

[\[1\]](#)

- Molecular Weight: 341.4 g/mol [\[1\]](#)
- CAS Number: 138892-82-7 [\[1\]](#)[\[2\]](#)
- Regulatory Status: EP Impurity C; monitored in stability studies (photolytic degradation).

Impact on Analysis

The fluorine atom in fluoroquinolones typically enhances lipophilicity. Its removal in **Desfluoroenrofloxacin** makes the molecule slightly more polar, causing it to elute earlier than Enrofloxacin in reverse-phase chromatography. Furthermore, the loss of the electronegative fluorine shifts the pKa values, necessitating careful pH control in the mobile phase to prevent peak tailing.

Part 2: Comparative Analysis of Reference Standards

Selecting the correct grade of reference material is the single most critical decision in method development. The following table compares the three primary tiers of **Desfluoroenrofloxacin** standards available to researchers.

Table 1: Comparative Performance of Reference Standard Grades

Feature	ISO 17034 CRM (Certified Reference Material)	Pharmacopeial Standard (EP/USP)	Research Grade (Analytical Standard)
Primary Use	Quantitation, Method Validation, ISO 17025 Accreditation	Compendial Limit Tests (Pass/Fail)	R&D, Qualitative Identification
Traceability	SI-Traceable (via qNMR/Mass Balance)	Traceable to Pharmacopeial Lot	Often Unknown / Manufacturer Internal
Certified Value	Mass Fraction (mg/g) with Uncertainty Budget ()	Defined as "100%" or specific potency	Purity % (Area Normalization only)
Homogeneity	Tested & Verified (Between-bottle)	Assumed for intended use	Not Tested
Stability	Long-term & Transport stability verified	Monitored by Agency	Not Guaranteed
Cost	High (\$) \$)	High (\$) \$)	Low-Medium ())

Expert Insight: The "Area %" Trap

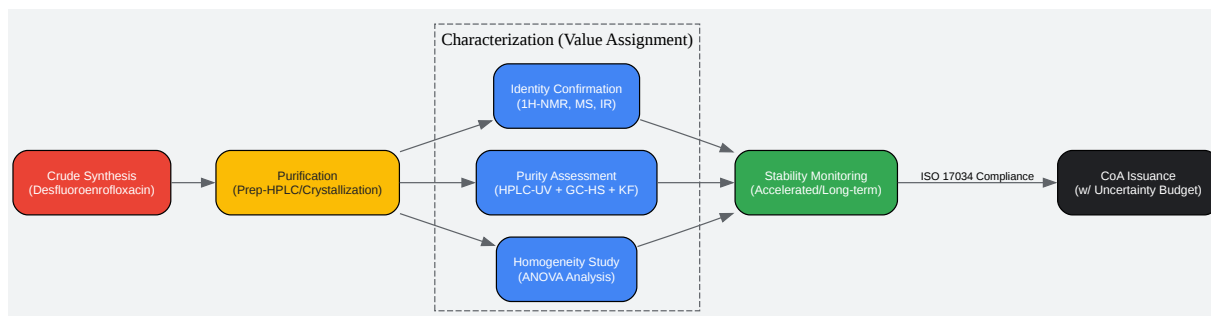
Research-grade standards often report purity via HPLC Area %. This is insufficient for quantitative work. It ignores non-chromatographable impurities (water, residual solvents, inorganic salts). A 98% HPLC Area purity might only be 90% pure by mass if the sample contains 8% water/solvents. ISO 17034 CRMs correct for this using the Mass Balance approach (

).

Part 3: Characterization Workflow (ISO 17034)

To certify **Desfluoroenrofloxacin** as a CRM, a rigorous characterization campaign is required. The following workflow illustrates the self-validating system used to assign a property value.

Diagram 1: Certification Lifecycle



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Caption: The ISO 17034 certification workflow ensures traceability through orthogonal analytical methods and rigorous stability testing.

Part 4: Experimental Protocols

LC-MS/MS Identification & Quantitation

This protocol separates **Desfluoroenrofloxacin** from the parent Enrofloxacin and quantifies it using Multiple Reaction Monitoring (MRM).

Chromatographic Conditions:

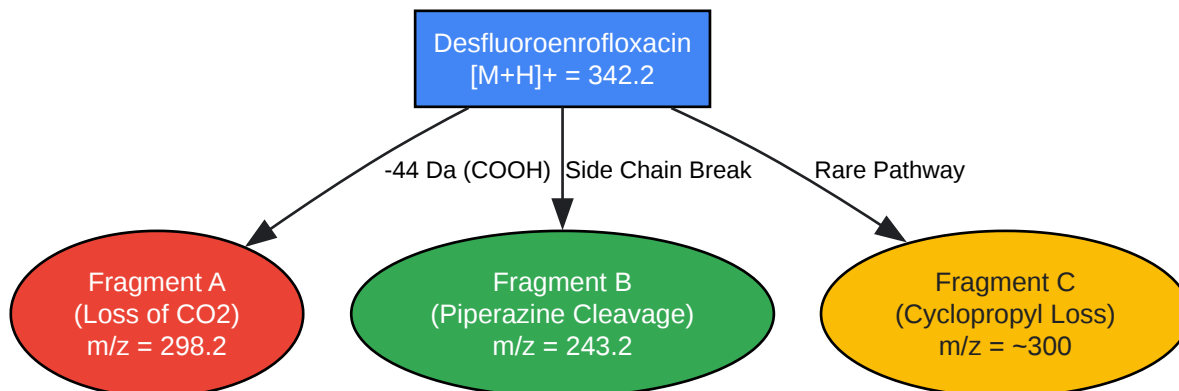
- Column: C18 End-capped (e.g., 100mm x 2.1mm, 1.7 μ m). Note: End-capping is crucial to reduce silanol interactions with the basic piperazine ring.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.

- Gradient: 5% B to 95% B over 8 minutes.
- Flow Rate: 0.3 mL/min.

MS/MS Parameters (ESI+):

- Parent Ion: 342.2
- Primary Transition (Quant): 342.2
298.2 (Loss of)
- Secondary Transition (Qual): 342.2
243.2 (Piperazine ring cleavage)

Diagram 2: Fragmentation Logic



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Caption: Proposed ESI+ fragmentation pathway for **Desfluoroenrofloxacin**. The 342->298 transition is most stable for quantification.

Handling & Stability (Self-Validating Protocol)

Desfluoroenrofloxacin is a product of photolytic degradation. Therefore, it is paradoxically sensitive to light (further degrading to ethylenediamine analogs).

- Storage: Store neat material at -20°C protected from light.
- Reconstitution: Use amber glassware.
- System Suitability Test (SST): Inject a mixture of Enrofloxacin and **Desfluoroenrofloxacin**.
 - Acceptance Criteria: Resolution (R_s) > 1.5. If $R_s \leq 1.5$, adjust mobile phase pH (lower pH suppresses ionization of carboxylic acid, improving peak shape).

Part 5: Regulatory Implications[4]

The choice of standard directly impacts regulatory compliance under FDA Guidance for Industry: Analytical Procedures and Methods Validation and ICH Q2(R1).

- Impurity Qualification: If **Desfluoroenrofloxacin** exceeds the qualification threshold (usually 0.10% or 1.0 mg/day intake), it must be quantified against a reference standard with a known potency.
- Food Safety (MRLs): Regulatory bodies (EMA, FDA) set Maximum Residue Limits (MRLs) for the sum of Enrofloxacin and its metabolite Ciprofloxacin. However, **Desfluoroenrofloxacin** is often tracked as a marker of abiotic degradation in processed foods. Using a non-certified standard here can lead to false positives in residue violations.

References

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